

Bromoacetone: A Comprehensive Guide to Laboratory Hazards and Handling

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Compound of Interest

Compound Name: **Bromoacetone**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the hazards associated with **bromoacetone** and outlines essential precautions for its safe handling in a laboratory setting. Adherence to these guidelines is critical for minimizing risks and ensuring a safe research environment.

Understanding the Hazard Profile of Bromoacetone

Bromoacetone ($\text{CH}_3\text{COCH}_2\text{Br}$) is a colorless to violet liquid known for its potent lachrymatory properties, meaning it causes severe tearing.^[1] It is a versatile reagent in organic synthesis but demands careful handling due to its toxicity and reactivity.^[2] Historically, it was utilized as a chemical weapon, underscoring its hazardous nature.^{[1][2]} The substance can decompose over time, especially when exposed to light, turning into a black resinous mass.^{[1][3]}

Health Hazards

Exposure to **bromoacetone** can lead to immediate and severe health effects. It is corrosive and intensely irritating to the eyes, skin, and respiratory tract.^{[3][4]}

- Inhalation: Inhaling **bromoacetone** vapors can cause severe irritation to the nose, throat, and lungs, potentially leading to coughing, shortness of breath, and in high concentrations, pulmonary edema.^{[4][5]}

- Eye Contact: As a powerful lachrymator, even low concentrations are extremely irritating to the eyes, causing intense tearing and pain.[1][6] Severe or prolonged exposure can result in eye damage.[7]
- Skin Contact: Direct contact with liquid **bromoacetone** causes painful burns and severe irritation.[1][6] It can be absorbed through the skin.[4]
- Ingestion: While less common in a laboratory setting, ingestion is harmful.[8]

Physicochemical Hazards

Bromoacetone is a flammable liquid and presents a fire and explosion risk.[9]

- Flammability: It has a flashpoint of 124°F (51.1°C) and its vapors can form explosive mixtures with air.[2][6] These vapors can travel to an ignition source and flash back.[7]
- Reactivity and Stability: **Bromoacetone** decomposes on standing and can turn violet even without exposure to air.[3][6] It is incompatible with strong oxidizing agents.[9] When heated to decomposition, it emits toxic fumes, including hydrogen bromide.[9]

Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative data for **bromoacetone**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₃ H ₅ BrO	[10]
Molecular Weight	136.98 g/mol	[1] [6]
Appearance	Colorless liquid, turns violet on standing	[1] [6]
Odor	Pungent, lachrymatory	[3] [11]
Melting Point	-36.5 °C (-33.7 °F)	[2] [10]
Boiling Point	137 °C (279 °F)	[2] [10]
Flash Point	51.1 °C (124.0 °F)	[2] [6]
Density	1.634 g/cm ³	[2] [10]
Vapor Density	4.8	[11]
Solubility	Sparingly soluble in water; soluble in alcohol and acetone	[10]

Table 2: Toxicity Data

Test	Species	Route	Value	Source
LC50	Rat	Inhalation	0.056 mg/L / 4H	[11]

Note: Comprehensive LD50 data was not readily available in the searched literature.

Table 3: Hazard Classifications

Classification	Code	Source
Flammable Liquid	H226	[9]
Poison Inhalation Hazard	6.1	[6]
UN Number	1569	[7]

Experimental and Handling Protocols

Strict adherence to the following protocols is mandatory when working with **bromoacetone**.

Engineering Controls

- Ventilation: All work with **bromoacetone** must be conducted in a properly functioning chemical fume hood.[\[7\]](#) Where possible, enclose operations to minimize the release of vapors.[\[7\]](#)
- Emergency Equipment: Emergency shower facilities and eyewash fountains should be readily accessible in the immediate work area.[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
- Hand Protection: Chemical-resistant gloves are mandatory.[\[4\]](#)
- Skin and Body Protection: Wear a lab coat, and for larger quantities or in case of a spill, full protective clothing may be necessary.[\[4\]](#)
- Respiratory Protection: If there is a risk of inhalation, a NIOSH/MSHA approved respirator should be worn.[\[12\]](#) For spills or emergencies, a self-contained breathing apparatus (SCBA) is required.[\[3\]\[4\]](#)

Safe Handling and Storage

- General Handling: Avoid contact with skin and eyes.[\[3\]](#) Use non-sparking tools and prevent the buildup of electrostatic charge by grounding and bonding containers and equipment.[\[9\]](#) [\[13\]](#) Do not smoke, eat, or drink in areas where **bromoacetone** is handled.[\[8\]](#)
- Storage: Store in a cool, well-ventilated area, away from heat, sparks, and open flames.[\[9\]](#) [\[13\]](#) Keep containers tightly closed and protected from light.[\[10\]](#) Store separately from strong oxidants and food and feedstuffs.[\[3\]\[9\]](#) An explosion-proof refrigerator is recommended for storage.[\[14\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures.

Spills and Leaks

- Evacuate: Immediately evacuate all personnel from the spill area except for those equipped for cleanup.[7]
- Isolate: Isolate the spill area for at least 50 meters (150 feet) in all directions.[6]
- Control Ignition Sources: Remove all sources of ignition (open flames, sparks, etc.).[7]
- Containment: Absorb the spilled liquid with an inert material such as vermiculite, dry sand, or earth and place it in a sealed container for disposal.[7]
- Ventilation and Cleanup: Ventilate the area and wash the spill site after the material has been removed.[7]
- Waste Disposal: **Bromoacetone** waste must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[7]

First Aid Measures

Immediate medical attention is crucial after any exposure.

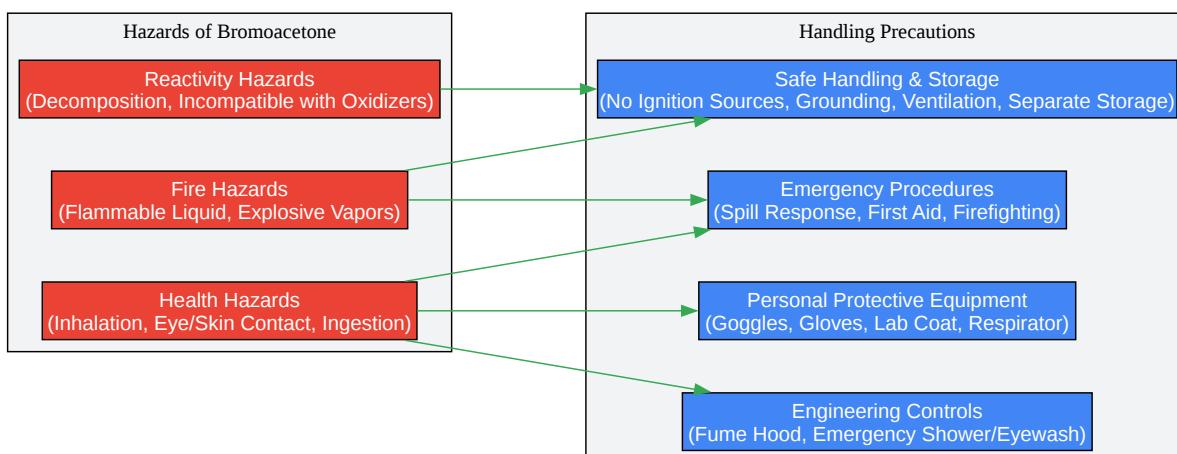
- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.[13] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4] Remove contact lenses if it can be done easily.[3] Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing and shoes.[4] Rinse the affected skin area with plenty of water or shower.[3]
- Ingestion: Rinse the mouth with water.[3] Do not induce vomiting.[4] Give one or two glasses of water to drink and seek immediate medical attention.[3]

Firefighting Measures

- Extinguishing Media: Use dry chemical, CO₂, alcohol-resistant foam, or water spray.[7] Solid streams of water may be ineffective.[3]
- Hazards in a Fire: Containers may explode in a fire.[7] Poisonous gases, including bromides, are produced in a fire.[7] Vapors can travel to an ignition source and flash back.[7]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus and full protective clothing.[4]

Visualization of Hazards and Precautions

The following diagram illustrates the logical relationship between the hazards of **bromoacetone** and the necessary handling precautions.



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Figure 1: Relationship between **bromoacetone** hazards and handling precautions.

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References

- 1. Bromoacetone | C3H5BrO | CID 11715 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Bromoacetone - Wikipedia [en.wikipedia.org]
- 3. chemicalbook.com [chemicalbook.com]
- 4. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 5. Bromoacetone - Safe Home Test Kits [safehometestkits.com]
- 6. BROMOACETONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. nj.gov [nj.gov]
- 8. cdn.chemservice.com [cdn.chemservice.com]
- 9. echemi.com [echemi.com]
- 10. Bromoacetone [drugfuture.com]
- 11. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 12. fishersci.com [fishersci.com]
- 13. Page loading... [guidechem.com]
- 14. tcichemicals.com [tcichemicals.com]
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